

Benchmarking the performance of 3,4,4-Trimethylpent-1-ene-based polymers

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Compound of Interest

Compound Name: *3,4,4-Trimethylpent-1-ene*

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Performance Benchmark: Poly(4-methyl-1-pentene) and its Alternatives

A Comparative Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive performance comparison of poly(4-methyl-1-pentene) (PMP), a high-performance thermoplastic, with two widely used polymers: polypropylene (PP) and polycarbonate (PC). The information presented herein is intended for researchers, scientists, and professionals in drug development who require a clear understanding of the material properties of these polymers for their applications.

While the initial topic of interest was "**3,4,4-Trimethylpent-1-ene**-based polymers," publicly available data for polymers derived from this specific monomer is scarce. Therefore, this guide focuses on the structurally similar and commercially significant poly(4-methyl-1-pentene), often referred to by its trade name TPX®.

Quantitative Performance Data

The following tables summarize the key mechanical, thermal, and electrical properties of PMP, PP (homopolymer), and PC. All data is presented with corresponding ASTM or ISO standard test methods to ensure a reliable comparison.

Table 1: Mechanical Properties

Property	Test Method	Poly(4-methyl-1-pentene) (PMP)	Polypropylene Homopolymer	Polycarbonate (PC)	Unit
Density	ASTM D792	0.83 - 0.84[1]	0.90 - 0.91	1.20 - 1.22	g/cm ³
Tensile Strength	ASTM D638	24 - 28	31 - 41	55 - 75	MPa
Tensile Modulus	ASTM D638	1.5 - 1.7	1.1 - 1.6	2.3 - 2.4	GPa
Elongation at Break	ASTM D638	10 - 50	100 - 600	100 - 150	%
Flexural Strength	ASTM D790	35 - 41	41 - 55	85 - 105	MPa
Flexural Modulus	ASTM D790	1.4 - 1.6	1.2 - 1.7	2.3 - 2.4	GPa
Izod Impact Strength (Notched)	ASTM D256	20 - 80	20 - 100	600 - 850	J/m

Table 2: Thermal Properties

Property	Test Method	Poly(4-methyl-1-pentene) (PMP)	Polypropylene (PP) Homopolymer	Polycarbonate (PC)	Unit
Melting Temperature	ASTM D3418	220 - 240[2]	160 - 166[1]	~155 (Vicat Softening)	°C
Heat Deflection Temperature @ 0.45 MPa	ASTM D648	110 - 130	95 - 105	138 - 144	°C
Vicat Softening Point	ASTM D1525	160 - 178	150 - 160	~150	°C
Coefficient of Linear Thermal Expansion	ASTM D696	11.7×10^{-5}	$5.8 - 10 \times 10^{-5}$	$6.5 - 7.0 \times 10^{-5}$	/°C
Thermal Conductivity	ASTM C177	~0.17	0.1 - 0.22	0.19 - 0.22	W/(m·K)

Table 3: Electrical Properties

Property	Test Method	Poly(4-methyl-1-pentene) (PMP)	Polypropylene (PP) Homopolymer	Polycarbonate (PC)	Unit
Dielectric Constant @ 1 MHz	ASTM D150	2.12[3]	2.2 - 2.3	2.9 - 3.0	-
Dissipation Factor @ 1 MHz	ASTM D150	< 0.0001	< 0.0005	0.0009 - 0.001	-
Volume Resistivity	ASTM D257	> 10 ¹⁶	> 10 ¹⁶	> 10 ¹⁶	Ω·cm
Dielectric Strength	ASTM D149	20 - 28	20 - 30	15 - 25	kV/mm

Experimental Protocols

Detailed methodologies for the key experiments cited in the data tables are outlined below.

Tensile Properties (ASTM D638)

This test method determines the tensile properties of plastics.

- Specimen Preparation: Test specimens are prepared in a standard "dumbbell" or "dogbone" shape through injection molding or machining from a sheet. The dimensions of the specimen depend on the material's thickness and rigidity.
- Conditioning: Specimens are conditioned at a standard temperature (23 ± 2 °C) and relative humidity ($50 \pm 5\%$) for at least 40 hours prior to testing to ensure consistency.[4]
- Procedure:
 - The conditioned specimen is securely mounted in the grips of a universal testing machine (UTM).

- An extensometer is attached to the specimen to accurately measure elongation.
- A uniaxial tensile load is applied to the specimen at a constant rate of crosshead movement until the specimen fractures.[4][5][6] The speed of the test is determined by the material specification.[5]
- Data Analysis: The test yields critical data including tensile strength, tensile modulus, elongation at yield, and elongation at break.[6]

Flexural Properties (ASTM D790)

This test method is used to determine the flexural strength and flexural modulus of plastics.

- Specimen Preparation: A rectangular bar of a specified dimension is used as the test specimen.[7]
- Conditioning: Similar to tensile testing, specimens are conditioned under standard temperature and humidity conditions.
- Procedure:
 - The test specimen is placed on two supports.
 - A load is applied to the center of the specimen (three-point bending) at a constant rate of crosshead movement until the specimen breaks or reaches a specified strain (typically 5%).[8][9]
- Data Analysis: The load and deflection data are used to calculate the flexural strength (the maximum stress the material can withstand before yielding) and the flexural modulus (a measure of stiffness).[9]

Thermal Transitions by DSC (ASTM D3418)

Differential Scanning Calorimetry (DSC) is used to determine the thermal transition temperatures of polymers, such as the melting temperature (T_m) and the glass transition temperature (T_g).[10]

- Specimen Preparation: A small sample of the material (typically 5-10 mg) is weighed and hermetically sealed in an aluminum pan.[11]
- Procedure:
 - The sample pan and a reference pan (usually empty) are placed in the DSC instrument.
 - The instrument heats the sample and reference at a controlled rate.[10]
 - The difference in heat flow required to maintain the sample and reference at the same temperature is measured as a function of temperature.
- Data Analysis: The resulting thermogram shows peaks and shifts in the baseline that correspond to thermal transitions. The melting temperature is identified as the peak of the melting endotherm, and the glass transition is observed as a step change in the baseline.[10]

Dielectric Constant (ASTM D150)

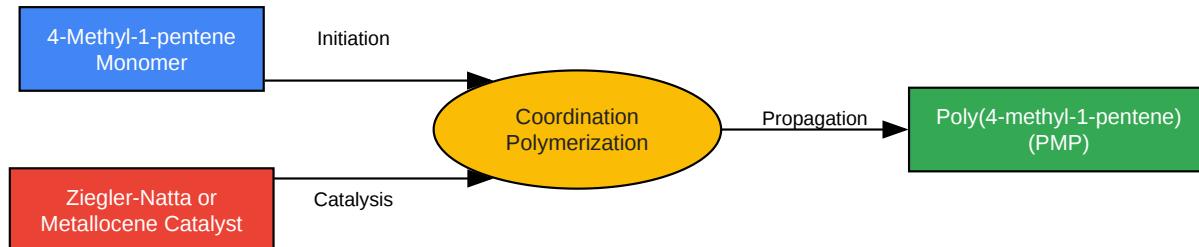
This test method covers the determination of the dielectric constant and dissipation factor of solid electrical insulating materials.

- Specimen Preparation: A flat sheet or molded plaque of the material with a uniform thickness is used. The specimen must be larger than the electrodes.
- Procedure:
 - The specimen is placed between two electrodes.
 - The capacitance of the specimen is measured using a capacitance bridge at a specified frequency (e.g., 1 MHz).
 - The capacitance of the empty space between the electrodes (with air as the dielectric) is also measured.
- Data Analysis: The dielectric constant is calculated as the ratio of the capacitance of the material to the capacitance of the air gap. The dissipation factor, which indicates the energy loss of the material, is also determined from the measurements.

Visualizations

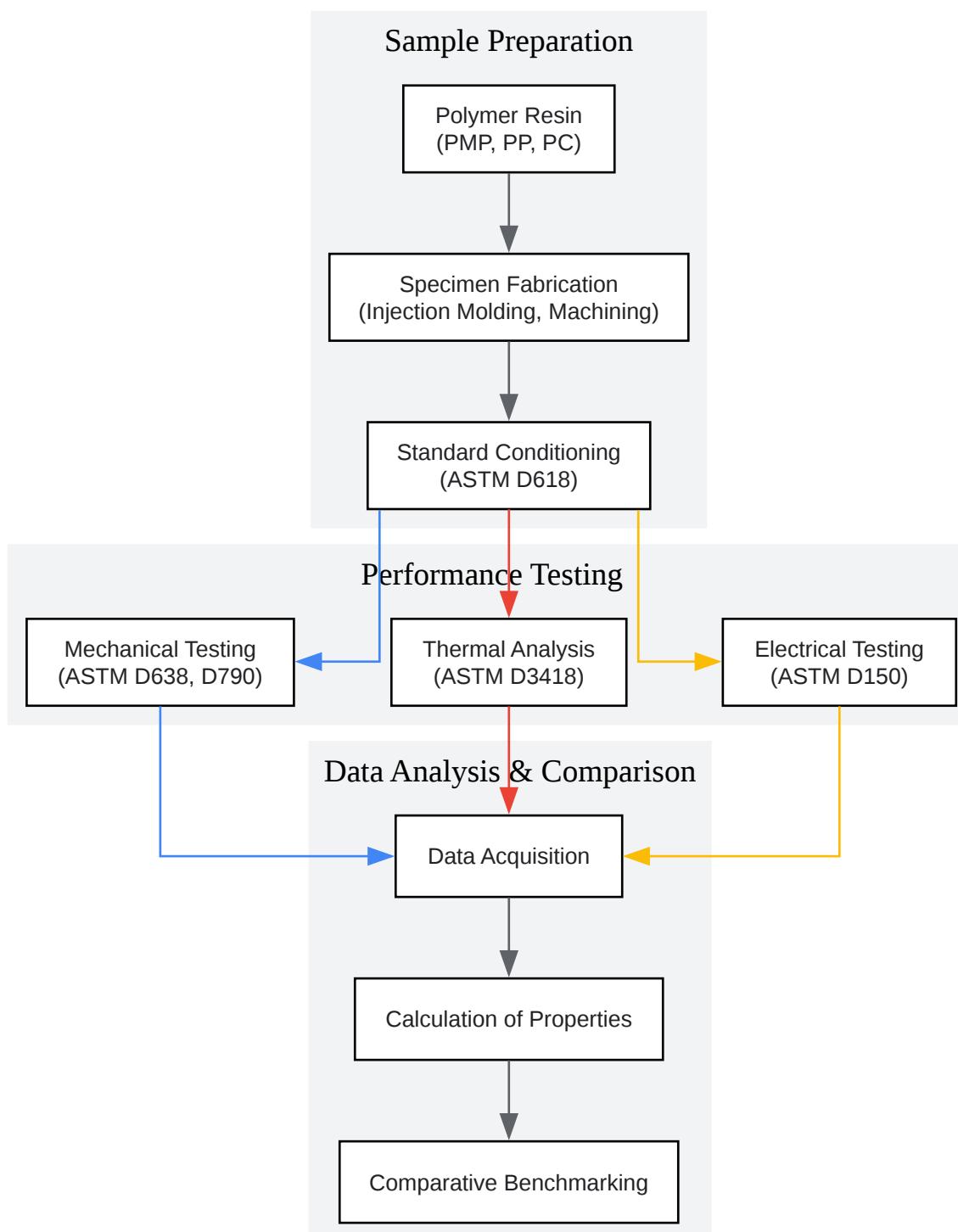
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the polymerization process of poly(4-methyl-1-pentene) and a general workflow for polymer performance benchmarking.



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Caption: Polymerization of 4-methyl-1-pentene to PMP.

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